

Introduction to Avocado Polyhydroxylated Fatty Alcohols (PFAs)

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Avocadene

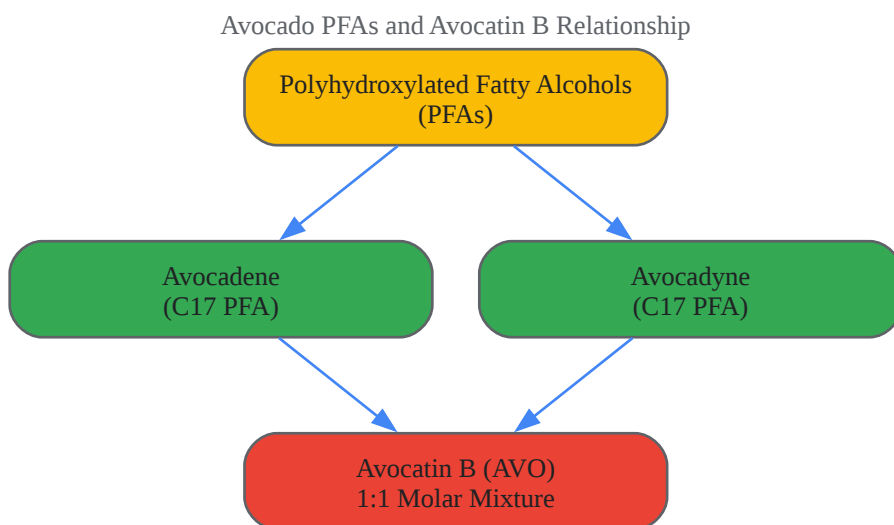
CAS No.: 83797-45-9

Cat. No.: S597410

Get Quote

Avocadene and its derivative, avocadyne, are **C17 polyhydroxylated fatty alcohols (PFAs)**, a class of unusual lipids found almost exclusively in avocados (*Persea americana* Mill.) [1]. These compounds are also classified as **aliphatic acetogenins** and are particularly abundant in the seed, though they are also present in the pulp and leaves [1] [2].

The most studied form is **Avocatin B (AVO)**, a 1:1 mixture of **avocadene** and avocadyne, which has shown promising bioactive properties [3]. The core structural feature of these molecules is a **17-carbon chain** with hydroxyl groups and specific unsaturation patterns. The diagram below illustrates the structural relationship and the composition of Avocatin B.



[Click to download full resolution via product page](#)

Quantitative Analysis in Avocado Tissues

Developing accurate quantification methods is crucial for research. An LC-MS method has been established to replace less quantitative techniques like NMR and GC-MS [2]. The table below summarizes the key validation parameters and tissue concentrations for this method.

Parameter	Specification	Notes / Application
Linear Range	0.1–50 μM for both [2]	Equivalent to 0.03–17.2 $\text{ng}/\mu\text{L}$ [2]
Correlation (r^2)	> 0.990 [2]	
LLOQ	0.1 μM [2]	Lower Limit of Quantification
Accuracy & Precision	$\leq 18.2\%$ error; $\leq 14.4\%$ CV (LLOQ) [2]	Quality Control (QC) samples
Tissue Analysis	Successfully applied to	Hass avocado pulp and seed total lipid extracts [2]

Documented Bioactivities and Proposed Mechanisms

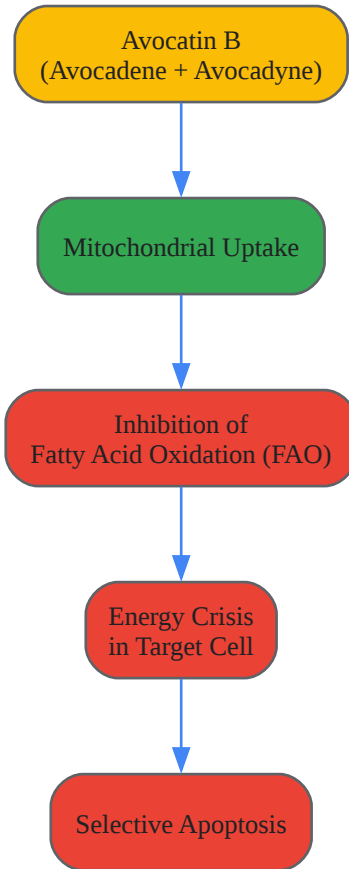
Avocado PFAs demonstrate significant bioactivities with high therapeutic potential. The primary mechanisms involve the modulation of mitochondrial function and the inhibition of fatty acid oxidation.

Bioactivity	Experimental Model	Proposed Mechanism of Action
Anti-cancer	Acute Myeloid Leukemia (AML) cell lines; leukemia stem cells [3]	Targets mitochondria; inhibits fatty acid oxidation (FAO), selectively inducing apoptosis in cancer cells [3].

Bioactivity	Experimental Model	Proposed Mechanism of Action
Anti-metabolic Disorder	Diet-induced obesity in mice [3]	Inhibits FAO in skeletal muscle and pancreatic β -cells, reversing insulin resistance and improving glucose tolerance [3].
Anti-microbial	Various microbial assays [1]	Disruption of microbial growth and endospore germination [1].
Immunomodulatory	<i>In vitro</i> models of dengue virus infection [3]	Avocadyne impedes viral replication [3].
Technical (Co-surfactant)	Self-emulsifying Drug Delivery Systems (SEDDS) [3]	AVO acts as a eutectic mixture, improving emulsion droplet size and drug encapsulation for poorly water-soluble compounds [3].

The proposed signaling pathway through which Avocatin B exerts its anti-leukemic effects is summarized in the flowchart below.

Proposed Anti-Cancer Mechanism of Avocatin B



[Click to download full resolution via product page](#)

Key Experimental Protocols

For researchers aiming to replicate or build upon this work, here are detailed methodologies for two critical areas: quantifying PFAs and assessing their bioaccessibility.

LC-MS Quantification of Avocadene and Avocadyne

This protocol is adapted from the method used to analyze Hass avocado seed and pulp matter [2].

- **Sample Preparation:** Extract lipids from homogenized avocado seed or pulp tissue using a modified Folch method (1:1 Dichloromethane:Methanol). Separate phases by centrifugation and collect the organic phase. Repeat the extraction twice with fresh solvent. Combine the organic phases and evaporate under vacuum-assisted centrifugation [1] [2].

- **Instrumentation:** Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Calibration:** Prepare standard curves for both **avocadene** and avocadyne in the range of **0.1 to 50 μM** . A linear response with an **$r^2 > 0.990$** is required [2].
- **Quality Control:** Analyze QC samples at LLOQ (0.1 μM), low, and high concentrations. The intra- and inter-assay accuracy and precision should be **<20% error and CV at LLOQ**, and **<10% for other QCs** [2].

Assessing Bioaccessibility via In Vitro Digestion

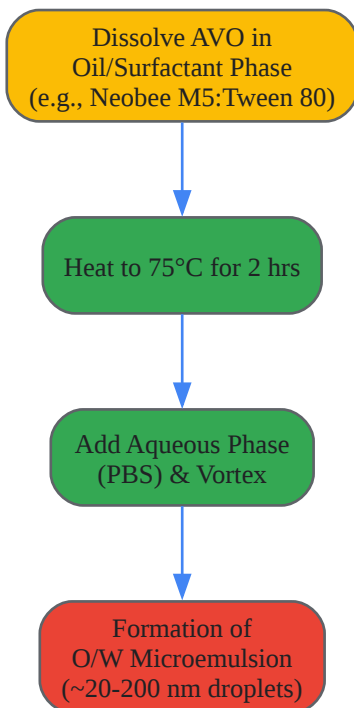
This protocol determines the proportion of PFAs released from the food matrix during digestion, making them available for absorption [4].

- **Digestion Models:** Use either a dynamic TNO intestinal model (TIM-1) or a static in vitro digestion model.
- **Test Substances:**
 - **Lyophilized Avocado Pulp Powder:** Digest the pulp powder directly.
 - **Formulated AVO:** Digest a 1:1 mixture of pure **avocadene** and avocadyne crystals formulated in an oil-in-water microemulsion [4].
- **Key Enzymes:** Include gastrointestinal lipolytic enzymes in the digestion simulation [4].
- **Analysis:** Quantify the liberated PFAs post-digestion using the LC-MS method above.
- **Expected Outcome:** Bioaccessibility from avocado pulp is approximately **55% for avocadene and 50% for avocadyne**. The formulated AVO microemulsion typically shows about **15% higher bioaccessibility** than the pulp powder [4].

Formulation as a Eutectic Co-surfactant

A key physicochemical finding is that the 1:1 AVO mixture is a **eutectic system**. Differential Scanning Calorimetry (DSC) shows it has a lower melting point than either pure component, and XRD analysis reveals a smaller crystal domain size [3]. This property makes AVO an excellent **bioactive co-surfactant** in Self-Emulsifying Drug Delivery Systems (SEDDS), where it spontaneously assembles at the oil-water interface to form nanoemulsions as small as 20 nm, enhancing drug delivery [3]. The experimental workflow for creating these SEDDS is outlined below.

SEDDS Formulation Workflow with Avocado Polyols



[Click to download full resolution via product page](#)

Future Research Directions

Despite these advances, several questions remain open for investigation:

- **Complete Biosynthetic Pathway:** The exact enzymatic steps in **avocadene** and avocadyne synthesis in the avocado plant are not yet fully established [1].
- **In Vivo Efficacy and Clinical Trials:** While results in mice are promising, rigorous clinical trials in humans are needed to confirm efficacy and safety for conditions like AML or obesity [3].
- **Role in Plant Physiology:** The fundamental biological function of these compounds in avocado development, stress response, and ecology is still under investigation [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Frontiers | The Enigmatic Aliphatic Acetogenins and Their Correlations... [frontiersin.org]
2. Analytical Method To Detect and Quantify Avocatin B in Hass Avocado... [pubmed.ncbi.nlm.nih.gov]
3. Avocado-derived polyols for use as novel co-surfactants in low energy... [nature.com]
4. Bioaccessibility of avocado polyhydroxylated fatty alcohols [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Introduction to Avocado Polyhydroxylated Fatty Alcohols (PFAs)].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b597410#avocadene-historical-research-and-initial-identification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com